

3-Nitrobiphenyl-d9 CAS number and supplier information

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Compound of Interest

Compound Name: 3-Nitrobiphenyl-d9

Cat. No.: B1152281

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Technical Guide: 3-Nitrobiphenyl-d9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3-Nitrobiphenyl-d9**, a deuterated analog of 3-Nitrobiphenyl. This stable isotope-labeled compound is a crucial tool in various research and analytical applications, particularly in studies involving drug metabolism, pharmacokinetics, and environmental analysis. Its use as an internal standard in mass spectrometry-based quantification methods allows for precise and accurate measurements of the non-deuterated form.

Core Technical Data

The physical and chemical properties of **3-Nitrobiphenyl-d9** are summarized below. Data for the non-deuterated (unlabeled) compound, 3-Nitrobiphenyl, is also provided for reference.

Property	3-Nitrobiphenyl-d9	3-Nitrobiphenyl (Unlabeled)
CAS Number	Not explicitly assigned (Unlabeled CAS: 2113-58-8)[1]	2113-58-8[2][3]
Molecular Formula	C ₁₂ D ₉ NO ₂ [4][5]	C ₁₂ H ₉ NO ₂
Molecular Weight	208.261 g/mol	199.21 g/mol
Accurate Mass	208.12	199.06 g/mol
Synonyms	3-Nitro-1,1'-biphenyl-d9, m-Nitrobiphenyl-d9	m-Nitrobiphenyl
Physical Form	Neat (typically a solid)	Yellow needles
Melting Point	Not available	58-60 °C

Supplier Information

3-Nitrobiphenyl-d9 is available from specialized chemical suppliers. The primary sources for this compound are:

Supplier	Product Code(s)	Additional Information
LGC Standards	TRC-N493717	Offers the compound in various pack sizes (e.g., 5 mg, 50 mg). LGC is a distributor for Toronto Research Chemicals (TRC) products.
Toronto Research Chemicals (TRC)	TRC-N493717	TRC specializes in the synthesis of complex organic small molecules for biomedical research.

Experimental Applications and Protocols

While specific experimental protocols for **3-Nitrobiphenyl-d9** are not readily available in the public domain, its primary application is as an internal standard for the quantification of 3-Nitrobiphenyl. The non-deuterated compound, 3-Nitrobiphenyl, is a known metabolite of benzene and is studied for its potential toxicity.

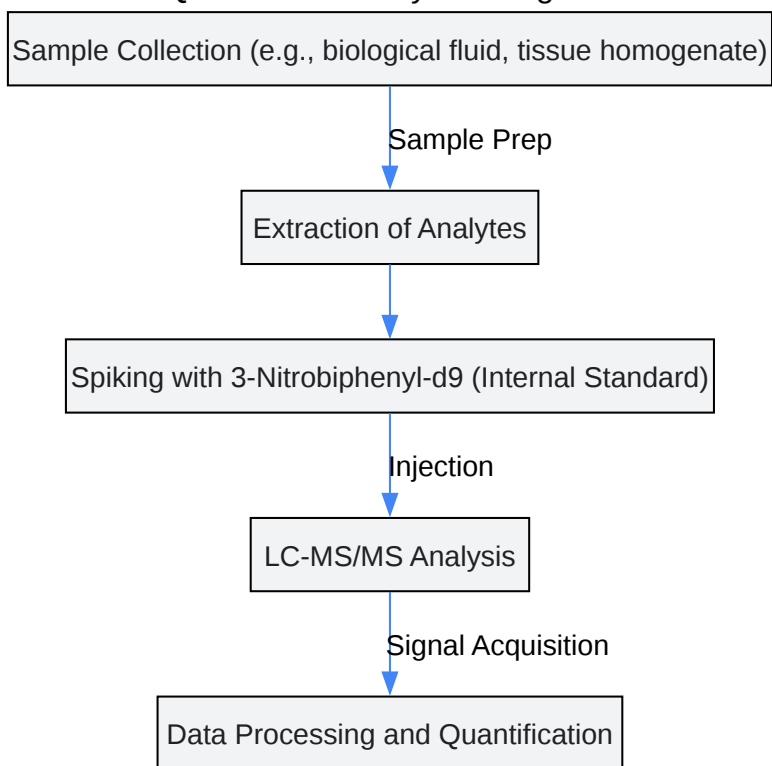
General Experimental Workflow for using **3-Nitrobiphenyl-d9** as an Internal Standard:

A typical workflow for using a stable isotope-labeled internal standard like **3-Nitrobiphenyl-d9** in a quantitative analysis (e.g., by LC-MS/MS) would involve the following steps:

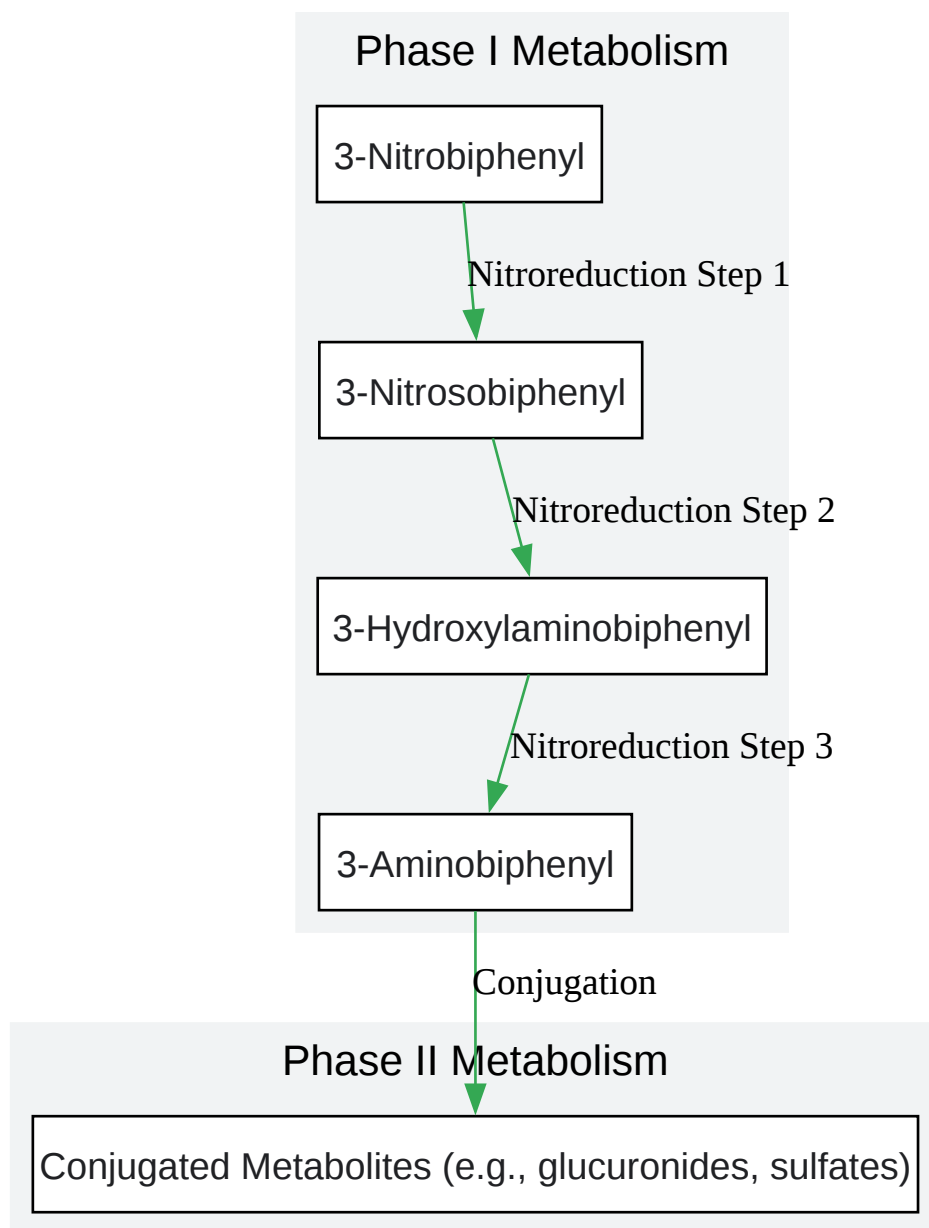
- **Sample Preparation:** The biological or environmental sample is extracted to isolate the analyte of interest (3-Nitrobiphenyl).
- **Internal Standard Spiking:** A known amount of **3-Nitrobiphenyl-d9** is added to the extracted sample.
- **Chromatographic Separation:** The sample is injected into a liquid chromatograph to separate the analyte and internal standard from other matrix components.
- **Mass Spectrometric Detection:** The separated compounds are introduced into a mass spectrometer. The instrument is set to monitor specific mass-to-charge (m/z) transitions for both 3-Nitrobiphenyl and **3-Nitrobiphenyl-d9**.
- **Quantification:** The ratio of the peak area of the analyte to the peak area of the internal standard is calculated. This ratio is then used to determine the concentration of the analyte in the original sample by comparing it to a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

Below is a conceptual workflow diagram for this process.

Experimental Workflow: Quantitative Analysis using a Labeled Internal Standard



Plausible Metabolic Pathway of 3-Nitrobiphenyl



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References

- 1. 3-Nitrobiphenyl-d9 | CAS | LGC Standards [[lgcstandards.com](#)]
- 2. 3-NITROBIPHENYL | 2113-58-8 [[amp.chemicalbook.com](#)]
- 3. 3-NITROBIPHENYL | 2113-58-8 [[chemicalbook.com](#)]
- 4. 3-Nitrobiphenyl-d9 | CAS | LGC Standards [[lgcstandards.com](#)]
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